

Navigating the Safe Disposal of Mivorilaner: A Procedural Guide

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Compound of Interest

Compound Name: **Mivorilaner**
Cat. No.: **B12429103**

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For researchers and scientists engaged in drug development, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This guide provides essential information and step-by-step procedures for the safe disposal of **Mivorilaner**, a small molecule drug candidate. Adherence to these protocols is vital to mitigate risks to personnel and the environment.

Mivorilaner: Chemical and Physical Properties

A comprehensive understanding of a compound's properties is foundational to its safe handling and disposal. The following table summarizes the key chemical and physical data for **Mivorilaner**.^{[1][2]}

Property	Value
Molecular Formula	C ₂₂ H ₁₇ Cl ₂ F ₆ N ₃ O ₃ S
Molecular Weight	588.35 g/mol ^[2]
IUPAC Name	1-[(5S)-5-(3,5-dichloro-4-fluorophenyl)-5-(trifluoromethyl)-4H-1,2-oxazol-3-yl]-N-[2-(2,2-difluoroethylamino)-2-oxoethyl]-5,6-dihydro-4H-cyclopenta[c]thiophene-3-carboxamide ^[1]
CAS Number	1414642-93-5 ^[1]

Personal Protective Equipment (PPE) and Handling

Prior to handling **Mivorilaner** for any purpose, including disposal, it is imperative to be outfitted with the appropriate personal protective equipment.

Handling Precautions:

- Handle in a well-ventilated area to avoid the formation of dust and aerosols.
- Wear suitable protective clothing, including a lab coat.
- Avoid contact with skin and eyes.
- Use non-sparking tools to prevent ignition sources.

Recommended PPE:

- Eye Protection: Tightly fitting safety goggles with side-shields.
- Hand Protection: Chemical impermeable gloves.
- Respiratory Protection: If ventilation is inadequate, a self-contained breathing apparatus may be necessary.

Mivorilaner Disposal Protocol

The primary recommended method for the disposal of **Mivorilaner** is through a licensed chemical destruction facility or by controlled incineration with flue gas scrubbing. Discharging **Mivorilaner** into sewer systems or contaminating water, foodstuffs, or feed is strictly prohibited.

Step-by-Step Disposal Procedure:

- Containerization:
 - Place **Mivorilaner** waste into a suitable, clearly labeled, and closed container.
 - Ensure the container is compatible with the chemical properties of **Mivorilaner**.
- Labeling:

- Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**Mivorilaner**".
- Include any other relevant hazard information as per your institution's and local regulations.
- Storage:
 - Store the waste container in a designated, cool, dry, and well-ventilated area.
 - Keep it segregated from incompatible materials, such as strong bases and strong oxidizers.
- Arrangement for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor to arrange for pickup and disposal.
 - Provide the EHS office or contractor with the Safety Data Sheet (SDS) for **Mivorilaner**.

Disposal of Contaminated Materials:

- Packaging: Containers that held **Mivorilaner** can be triple-rinsed (or the equivalent) and offered for recycling or reconditioning. Alternatively, puncture the packaging to render it unusable and dispose of it in a sanitary landfill. Combustible packaging materials may be incinerated in a controlled manner with flue gas scrubbing.
- Personal Protective Equipment (PPE): Used gloves, lab coats, and other contaminated PPE should be collected in a sealed bag and disposed of as hazardous waste.

Accidental Release Measures

In the event of a spill or accidental release of **Mivorilaner**, the following steps should be taken immediately:

- Evacuate: Evacuate personnel from the immediate spill area.
- Ventilate: Ensure the area is well-ventilated.

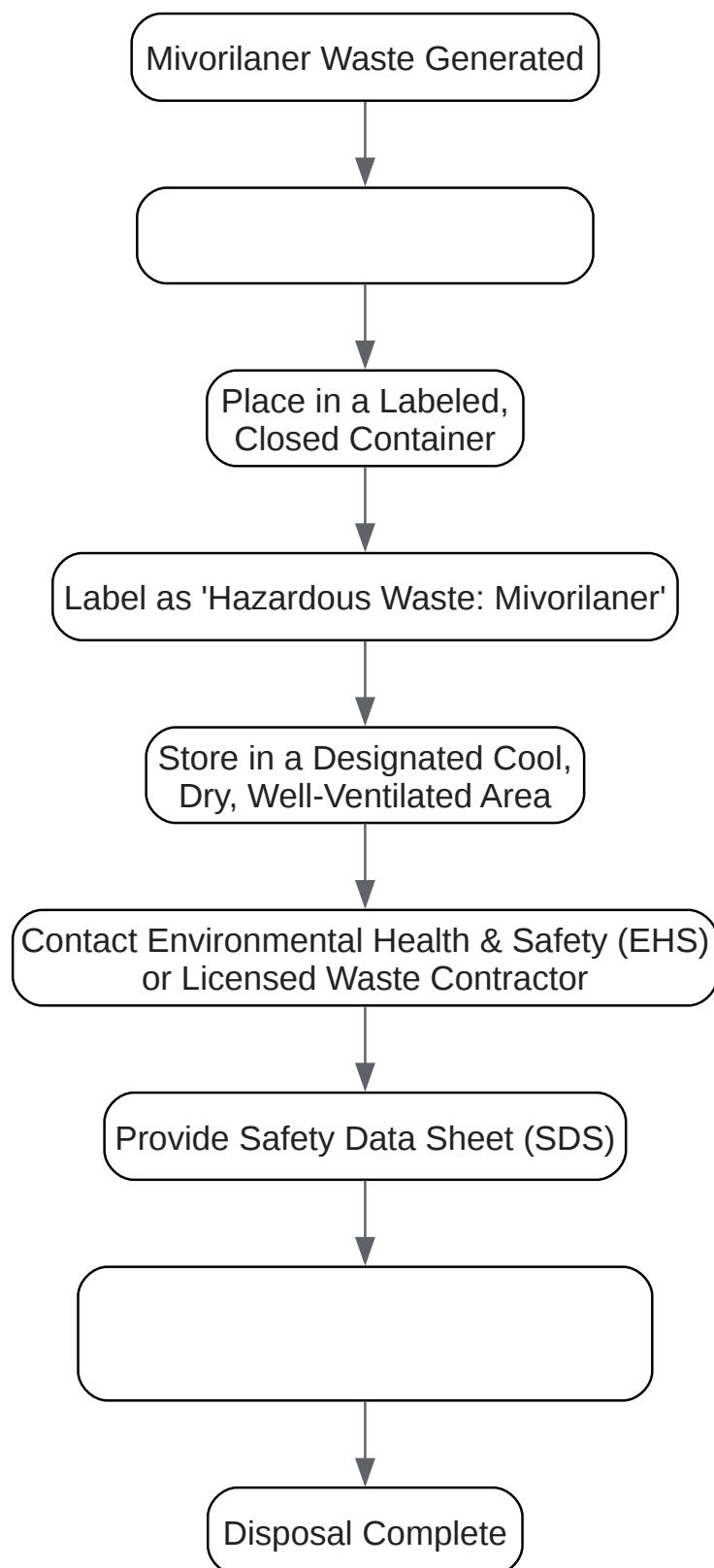
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not allow the chemical to enter drains.
- Cleanup:
 - Avoid dust formation.
 - Collect the spilled material using spark-proof tools and explosion-proof equipment.
 - Place the collected material into a suitable, closed container for disposal.
- Decontamination: Clean the spill area thoroughly.

First Aid Procedures

- After Skin Contact: Immediately wash off with soap and plenty of water.
- After Eye Contact: Rinse with pure water for at least 15 minutes.
- If Inhaled: Move the person into fresh air. If breathing is difficult, give oxygen.
- If Swallowed: Rinse mouth with water. Do not induce vomiting.

In all cases of exposure, seek immediate medical attention.

Below is a logical workflow for the proper disposal of **Mivorilaner**.

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Mivorilaner Disposal Workflow

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